HPLC Analysis of 4-(4-Iodophenoxy)piperidine Hydrochloride Purity

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Compound of Interest

Compound Name:	*4-(4-Iodophenoxy)piperidine hydrochloride*
CAS No.:	*1220019-83-9*
Cat. No.:	*B1452407*

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Abstract

This application note details a robust, validated High-Performance Liquid Chromatography (HPLC) method for the purity assessment of **4-(4-Iodophenoxy)piperidine hydrochloride**. Unlike simple aliphatic amines, this compound possesses a distinct UV chromophore (the 4-iodophenoxy moiety), allowing for direct UV detection without derivatization. However, the secondary amine functionality (

) presents significant chromatographic challenges, primarily peak tailing due to silanol interactions. This protocol utilizes a low-pH phosphate buffer system with triethylamine (TEA) modification to suppress silanol activity, ensuring sharp peak shapes and high resolution from potential synthetic impurities such as 4-iodophenol and N-protected intermediates.

Introduction & Compound Properties[1][2][3][4][5][6][7]

4-(4-Iodophenoxy)piperidine hydrochloride is a critical building block in medicinal chemistry, often used in the synthesis of antipsychotics and antifungal agents. The molecule consists of a

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lipophilic iodobenzene tail and a polar, basic piperidine head.

Chemical Profile[5][6][7][8][9][10][11]

- Structure: A piperidine ring connected via an ether linkage at the 4-position to a 4-iodobenzene ring.
- Molecular Formula:
- Key Chromophore: The aryl iodide moiety provides significant UV absorption in the 220–240 nm range.
- Solubility: Soluble in water (moderate), methanol, and DMSO.
- Analytical Challenge: The secondary amine is fully protonated at neutral/acidic pH. On standard silica-based C18 columns, these cations interact with residual silanols (

  ), causing severe peak tailing and retention time instability.

Method Development Strategy (The "Why")

To ensure a self-validating system, we must address the "Amine Problem" while maintaining retention for the hydrophobic iodine group.

Column Selection

Choice:C18 (L1) with High Carbon Load & End-capping. Reasoning: A standard silica column will bind the amine. We require a "Base-Deactivated" column (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge) where surface silanols are chemically end-capped or sterically protected.

Mobile Phase Chemistry

Choice:Acidic Phosphate Buffer (pH 3.0) + Triethylamine (TEA). Reasoning:

- pH Control: At pH 3.0, the amine is 100% protonated. This prevents the "on-off" equilibrium that causes broad peaks.
- Silanol Blocking: TEA acts as a "sacrificial base." It competes with the analyte for any remaining active silanol sites on the column, effectively sharpening the analyte peak.

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- Buffer Selection: Phosphoric acid is transparent at low UV wavelengths (210-230 nm), unlike acetate or formate.

Detection Wavelength

Choice:230 nm. Reasoning: The iodophenoxy group has a primary absorption band

near 230 nm. While 254 nm is more selective, 230 nm offers higher sensitivity for impurity profiling.

Experimental Protocol

Instrumentation & Reagents

- HPLC System: Gradient-capable system (e.g., Agilent 1260/1290 or Waters Alliance) with DAD/VWD.
- Column: Agilent Zorbax Eclipse Plus C18,

  (or equivalent L1 column).
- Reagents:
  - Acetonitrile (HPLC Grade).
  - Potassium Dihydrogen Phosphate (

).
  - Phosphoric Acid (85%).
  - Triethylamine (TEA).
  - Water (Milli-Q/HPLC Grade).

Mobile Phase Preparation

- Mobile Phase A (Buffer): Dissolve 1.36 g

  in 1000 mL water. Add 1.0 mL Triethylamine. Adjust pH to 3.0

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0.05 with dilute Phosphoric Acid. Filter through 0.22

membrane.

- Mobile Phase B: 100% Acetonitrile.

Chromatographic Conditions

Parameter	Setting
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	10
Detection	UV @ 230 nm (Ref: 360 nm)
Run Time	20 Minutes

Gradient Table:

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
12.0	20	80	Elution of Hydrophobics
15.0	20	80	Wash
15.1	90	10	Re-equilibration

| 20.0 | 90 | 10 | End |

Sample Preparation

- Diluent: 50:50 Water:Acetonitrile.
- Stock Solution: Weigh 10 mg of 4-(4-Iodophenoxy)piperidine HCl into a 10 mL volumetric flask. Dissolve and dilute to volume with Diluent (Conc: 1000 ppm).

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- Working Standard: Dilute Stock 1:10 to obtain 100 ppm for assay.

System Suitability & Logic Flow

To ensure the data is trustworthy, the system must pass specific criteria before sample analysis.

System Suitability Criteria (SST)

- Tailing Factor (

  ): NMT 1.5 (Critical for amines).

- Theoretical Plates (

  ): > 5000.

- Precision (RSD): < 2.0% for 5 replicate injections.

- Resolution (

  ): > 2.0 between Main Peak and nearest impurity (e.g., 4-iodophenol).

Workflow Visualization

The following diagram illustrates the analytical workflow and decision logic.

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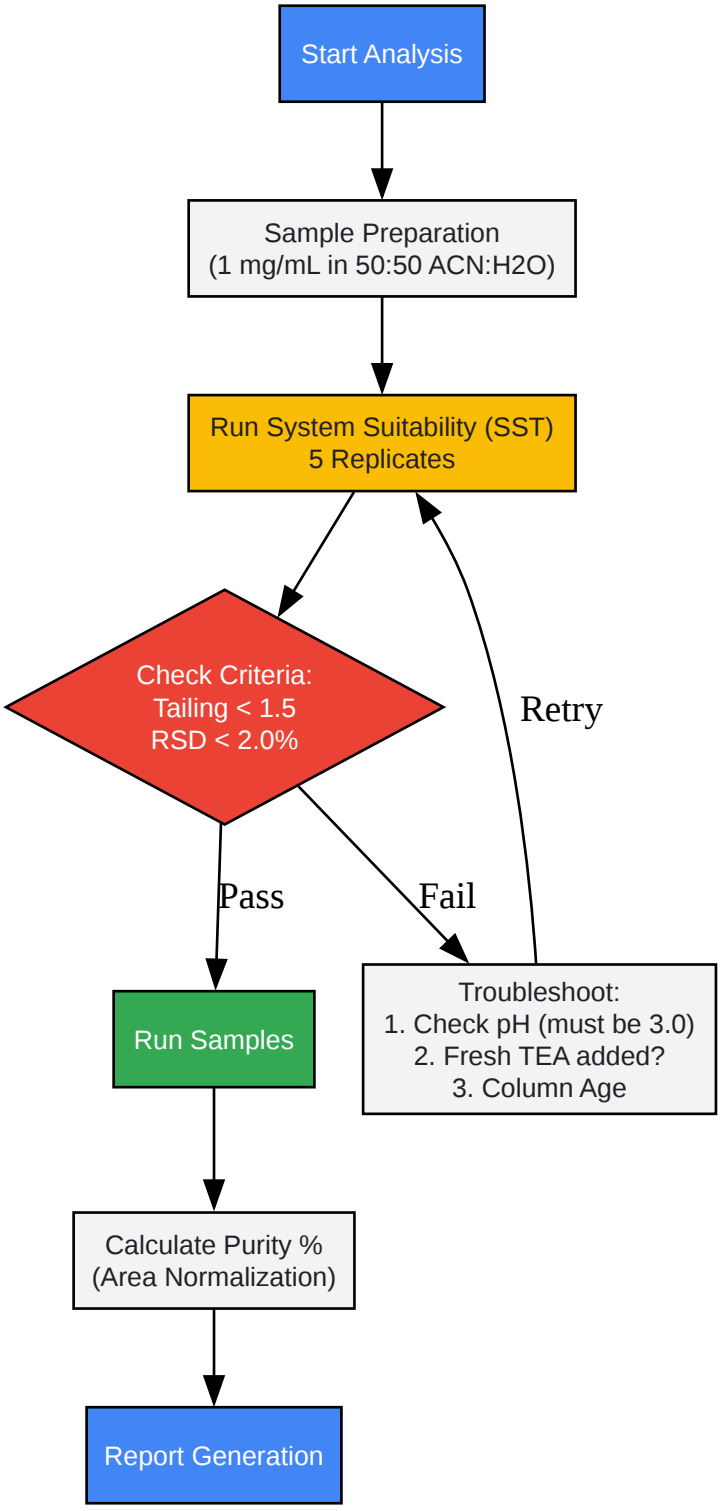

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Figure 1: Analytical workflow ensuring data integrity via System Suitability Testing (SST).

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Validation Parameters (ICH Q2(R1))

This method is designed to comply with ICH Q2(R1) guidelines.

Specificity

The method must distinguish the analyte from:

- 4-Iodophenol: A potential degradation product (hydrolysis of the ether). It is less polar and will elute after the amine peak in this low-pH gradient.
- N-Boc-4-(4-iodophenoxy)piperidine: A synthetic intermediate. Highly hydrophobic; elutes late in the gradient (>80% B).

Linearity & Range

- Range: 0.1

  (LOQ) to 150

  .
- Acceptance: Correlation coefficient (

)

  .[1][2][3]

Accuracy (Recovery)

Perform spike recovery at 80%, 100%, and 120% levels.

- Acceptance: 98.0% – 102.0% recovery.

Troubleshooting Guide: The Amine Tailing Issue

If the peak tailing factor exceeds 1.5, follow this logic pathway to resolve the issue.

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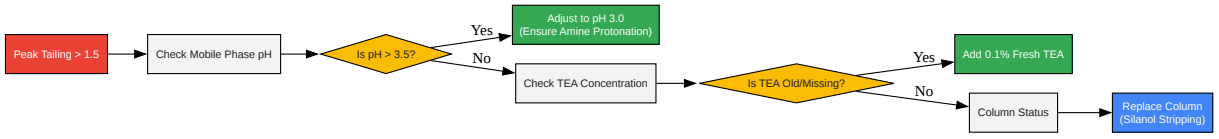

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Figure 2: Troubleshooting logic for resolving amine peak tailing.

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